Introduction: The Quinoxalinone Scaffold as a Privileged Structure

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Compound of Interest

Compound Name:	*7-Amino-2(1H)-quinoxalinone*
CAS No.:	*98555-00-1*
Cat. No.:	*B1309561*

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The quinoxalinone core, a bicyclic heterocycle comprising a fused benzene and pyrazinone ring, has emerged as a "privileged scaffold" in medicinal chemistry. This designation is reserved for molecular frameworks that are capable of binding to multiple, diverse biological targets, thereby serving as a fertile ground for drug discovery. Quinoxaline derivatives have been successfully incorporated into numerous marketed drugs for various diseases.[1] Their versatile structure has led to the development of agents with a vast spectrum of pharmacological activities, including antibacterial, antiviral, anti-inflammatory, and, most notably, anticancer properties.[1][2][3]

This guide, intended for researchers and drug development professionals, provides a technical overview of the synthesis, mechanism of action, and evaluation of quinoxalinone derivatives. We will delve into the causality behind synthetic choices, provide field-proven protocols for biological evaluation, and explore the structure-activity relationships (SAR) that drive potency and selectivity, with a particular focus on their role as protein kinase inhibitors in oncology.

Part 1: Synthesis and Chemical Space Exploration

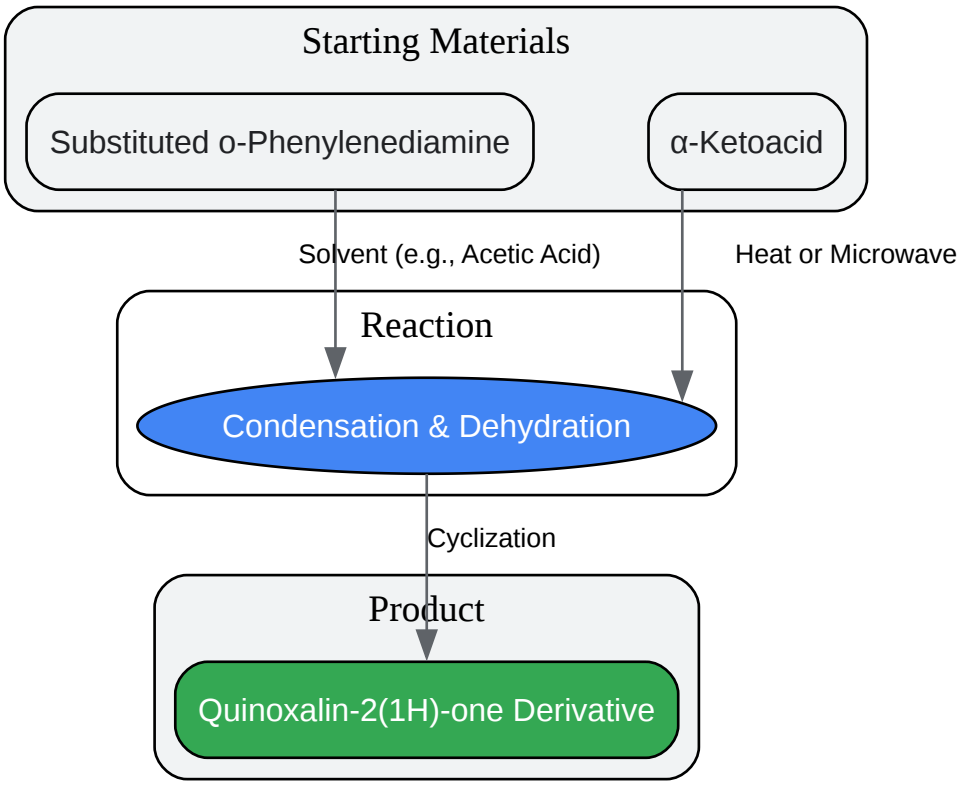
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The synthetic accessibility of the quinoxalinone scaffold is a primary reason for its prevalence in drug discovery programs. The most common and robust method involves the condensation of ortho-phenylenediamines with α-ketoacids, a variant of the classic Hinsberg reaction.[4] This approach allows for extensive diversification at multiple positions of the core structure, enabling the exploration of a vast chemical space to optimize biological activity.

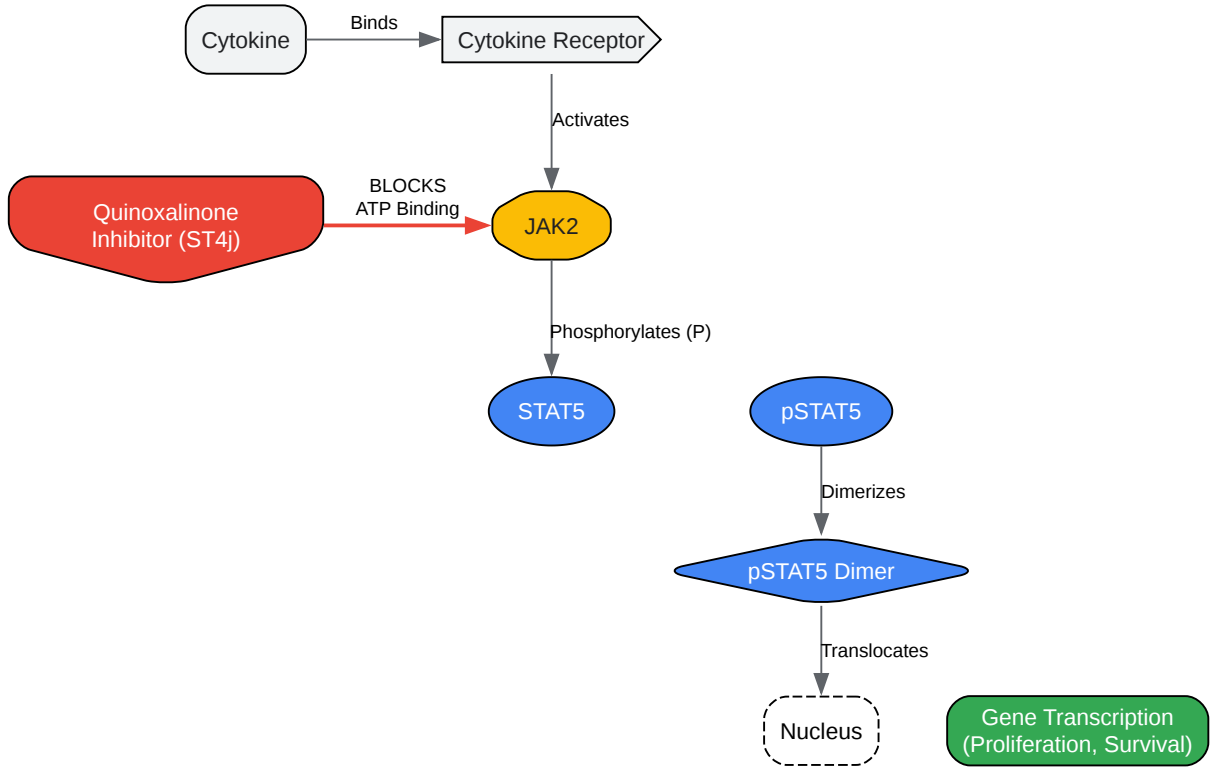
Core Synthetic Strategy: Condensation and Cyclization

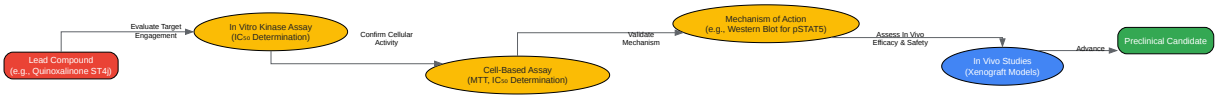
The fundamental synthetic route hinges on the reaction between an o-phenylenediamine and a 1,2-dicarbonyl compound.[2] For quinoxalin-2(1H)-ones specifically, an α-ketoacid is the ideal partner. The reaction proceeds via an initial nucleophilic attack of one amine group on the ketone, followed by cyclization and dehydration to form the stable heterocyclic ring system.

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